

# Essential Safety and Operational Guide for Handling 3-Bromo-4-nitropyridine

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## Compound of Interest

Compound Name: 3-Bromo-4-nitropyridine

Cat. No.: B1272033

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For researchers, scientists, and drug development professionals, the safe and effective handling of specialized chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for managing **3-Bromo-4-nitropyridine**, including comprehensive operational and disposal plans.

**Chemical Profile:** **3-Bromo-4-nitropyridine** is a yellow to beige crystalline solid. It serves as a versatile intermediate in the synthesis of a variety of pharmaceutical and agrochemical products due to its nitro and bromo functional groups.[\[1\]](#)[\[2\]](#)

## Hazard Identification and Safety Summary

**3-Bromo-4-nitropyridine** is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

GHS Hazard Statements:

- H302: Harmful if swallowed.[\[3\]](#)[\[4\]](#)
- H312: Harmful in contact with skin.[\[5\]](#)
- H315: Causes skin irritation.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- H319: Causes serious eye irritation.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- H332: Harmful if inhaled.[\[3\]](#)[\[4\]](#)

- H335: May cause respiratory irritation.[3][4][5]

Based on the hazards of pyridine and its derivatives, this compound should be handled with care in a well-ventilated area, preferably within a certified chemical fume hood.[5][6]

## Quantitative Data

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>3</sub> BrN <sub>2</sub> O <sub>2</sub>	[1][2]
Molecular Weight	202.995 g/mol	[1]
Appearance	Yellow to orange crystalline powder	[2]
Melting Point	66-67 °C	[1]
Boiling Point	235.7 °C at 760 mmHg	[1]
Density	1.833 g/cm <sup>3</sup>	[1]
Flash Point	96.4 °C	[1]
Storage Temperature	Refrigerator (0-8 °C)	[2][4]
Occupational Exposure Limit (Pyridine)	OSHA PEL: 5 ppm (15 mg/m <sup>3</sup> ) TWA	[7][8]
Occupational Exposure Limit (Pyridine)	ACGIH TLV: 1 ppm (3.1 mg/m <sup>3</sup> ) TWA	[3]
Occupational Exposure Limit (Pyridine)	NIOSH REL: 5 ppm (15 mg/m <sup>3</sup> ) TWA	[7][9]

Note: Specific occupational exposure limits for **3-Bromo-4-nitropyridine** have not been established. The limits for pyridine are provided as a reference for a related compound.

## Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial to prevent exposure. The following PPE is mandatory when handling **3-Bromo-4-nitropyridine**:

Protection Type	Specific Recommendations	Rationale
Hand Protection	Nitrile or neoprene gloves. Avoid latex gloves.	Provides chemical resistance against pyridine and its derivatives. <a href="#">[6]</a> <a href="#">[10]</a>
Eye and Face Protection	Chemical splash goggles. A face shield should be worn with goggles when there is a high risk of splashing.	Protects against splashes and fumes that can cause serious eye irritation. <a href="#">[6]</a> <a href="#">[10]</a>
Skin and Body Protection	Chemical-resistant lab coat. Flame-retardant and antistatic protective clothing is recommended.	Protects against skin contact. <a href="#">[6]</a> <a href="#">[10]</a>
Respiratory Protection	Use in a certified chemical fume hood or a well-ventilated area. If ventilation is inadequate, a NIOSH-approved respirator is necessary.	Pyridine fumes can cause headaches, dizziness, and respiratory irritation upon inhalation. <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[10]</a>

## Operational Plan: From Receipt to Disposal

A systematic workflow is essential for safety and to maintain the integrity of the compound.

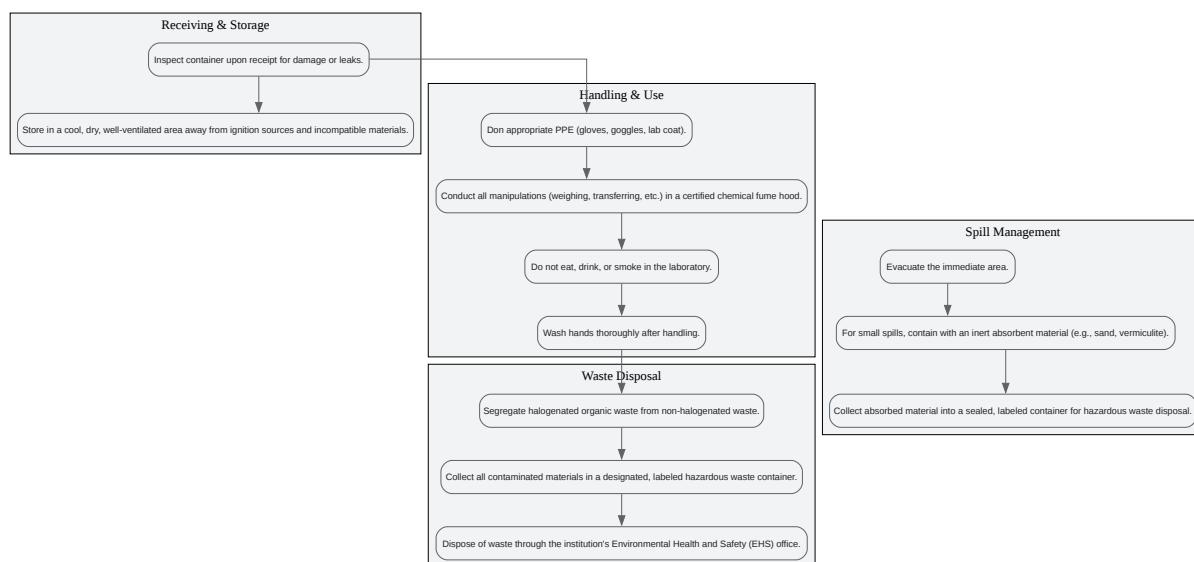
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Figure 1. A workflow for the safe handling of **3-Bromo-4-nitropyridine**.

# Experimental Protocol: Step-by-Step Guidance

## 1. Preparation:

- Review the Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **3-Bromo-4-nitropyridine**.
- Assemble PPE: Ensure all necessary personal protective equipment is readily available and in good condition.
- Prepare Work Area: Confirm that the chemical fume hood is functioning correctly. Have spill containment materials accessible.

## 2. Handling and Experimental Use:

- Weighing and Transferring: All handling of **3-Bromo-4-nitropyridine**, including weighing and transferring, must be conducted within a certified chemical fume hood to minimize inhalation exposure.[6]
- Tool Selection: Use non-sparking tools and take precautionary measures against static discharge.[11]
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling, even if gloves were worn.[11]

## 3. Spill Management:

- In the event of a spill, evacuate the immediate area.
- Wear the appropriate PPE as outlined above.
- For small spills, use an absorbent material like sand or vermiculite to contain the chemical.[5]
- Carefully collect the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.[12]

## Disposal Plan

Proper disposal of **3-Bromo-4-nitropyridine** and its associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

### Waste Segregation:

- As a halogenated organic compound, all waste containing **3-Bromo-4-nitropyridine** must be collected in a designated "Halogenated Organic Waste" container.[12] It is crucial to segregate halogenated waste from non-halogenated waste streams to prevent complications and increased costs associated with disposal.[12]

### Waste Collection:

- Collect all contaminated materials, including empty containers, used gloves, and absorbent materials from spills, in a properly labeled and sealed hazardous waste container.[12]

### Labeling:

- The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**3-Bromo-4-nitropyridine**," and a list of any other contents.[12]

### Disposal:

- Dispose of the hazardous waste through your institution's designated Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[12] Under no circumstances should this chemical or its waste be disposed of down a sink or in regular trash.

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